

What are the chemical properties of zinc caprylate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc caprylate

Cat. No.: B8021904

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An In-depth Technical Guide to the Chemical Properties of **Zinc Caprylate**

Introduction and Nomenclature

Zinc caprylate, systematically known as zinc octanoate, is a metal carboxylate salt. It consists of a central zinc ion (Zn^{2+}) coordinated to two octanoate (caprylate) anions. This compound has garnered significant attention in various fields, including pharmaceuticals, material science, and industrial chemistry, owing to its unique chemical characteristics and biological activities.[1][2][3] In drug development, it is explored for its antifungal and anti-inflammatory properties.[4]

Systematically, it is the zinc salt of octanoic acid, an eight-carbon saturated fatty acid.[1] The coordination between the zinc ion and the carboxylate groups of the octanoate ligands forms a stable complex that dictates its physical and chemical behavior.[1]

Table 1: Chemical Identity and Nomenclature

Identifier	Value
Systematic Name	Zinc bis(octanoate)[5]
Common Synonyms	Zinc Caprylate, Zinc Octoate, Zinc Dioctanoate, Zinc Octylate[1][5][6]
CAS Number	557-09-5[1][2][7]
Molecular Formula	C ₁₆ H ₃₀ O ₄ Zn[1][2][5][7][8]
Molecular Weight	351.8 g/mol [1][2][5]

| InChI Key | CHJMFHKHPHCQIJ-UHFFFAOYSA-L[9] |

Chemical and Physical Properties

Zinc caprylate typically presents as a white to off-white, lustrous crystalline powder or solid.[1][2][10] It is known to decompose in the presence of moist air, releasing the characteristic odor of caprylic acid.[2][5][7]

Table 2: Quantitative Physical and Chemical Properties

Property	Value	Source(s)
Appearance	White to off-white powder/lustrous scales	[1][2]
Melting Point	136 °C	[1][7][9]
Boiling Point	239 °C	[1][11]
Density	1.13 - 1.19 g/cm ³	[1][6][12][13]
Flash Point	107.4 °C	[6][9]
Topological Polar Surface Area	80.3 Å ²	[2][5]
Hydrogen Bond Acceptor Count	4	[2][5]

| Rotatable Bond Count | 10 [\[2\]](#) |

Solubility Profile

The solubility of **zinc caprylate** is a key property influencing its application. It has limited solubility in aqueous media but demonstrates good solubility in various organic solvents. This characteristic is particularly relevant for its use in non-aqueous formulations and as a catalyst in organic synthesis.[\[4\]](#)[\[9\]](#)

Table 3: Solubility of **Zinc Caprylate**

Solvent	Solubility	Notes	Source(s)
Water	Insoluble / Slightly soluble in boiling water		[2] [7] [10]
Ethanol	Fairly soluble in boiling alcohol; moderate solubility	Ethanol is a preferred solvent for industrial synthesis.	[2] [3] [4] [7] [10]
Methanol	Moderate, increases with temperature	May require acid catalysis for complete dissolution.	[9]
Dichloromethane	Readily soluble		[9]
Chloroform	Readily soluble		[9]
Dimethylformamide	Readily soluble		[9]
Toluene	Soluble	Used as a solvent in synthesis.	[3]

| Acetone | Limited, but solubility is enhanced by water | The presence of small amounts of water can trigger crystallization. [\[9\]](#) |

Stability and Decomposition

Zinc caprylate is stable under anhydrous conditions.[2][10] However, it is susceptible to hydrolysis in the presence of moisture, breaking down to release caprylic acid.[2][5][7]

Thermally, it is stable up to approximately 130°C.[9] Beyond this temperature, it begins to decompose, with significant mass loss observed between 200-300°C.[9] The primary decomposition products are zinc oxide, caprylic acid, and other organic fragments.[9] This thermal behavior is a critical consideration for its use as a catalyst in high-temperature polymerization reactions.

Synthesis and Chemical Reactions

Synthesis

The most common method for synthesizing **zinc caprylate** is through the direct reaction of a zinc precursor with caprylic acid (octanoic acid).

- From Zinc Oxide: This is a straightforward acid-base neutralization reaction where zinc oxide is heated with caprylic acid. Water is produced as a byproduct and is typically removed to drive the reaction to completion.[1][3][9]
 - Reaction Equation: $\text{ZnO} + 2 \text{C}_8\text{H}_{16}\text{O}_2 \rightarrow \text{Zn}(\text{C}_8\text{H}_{15}\text{O}_2)_2 + \text{H}_2\text{O}$ [1][3][9]
- From Basic Zinc Carbonate: This method offers a solvent-free "melt reaction" approach, which is considered more environmentally friendly.[1]
- From Zinc Salts: Synthesis can also be achieved by reacting other zinc salts with caprylic acid or by reacting a soluble zinc salt like zinc sulfate with an alkali metal caprylate such as ammonium caprylate.[1][7]

Chemical Reactions

Zinc caprylate can participate in several types of chemical reactions:

- Oxidation: Can be oxidized to form zinc oxide and caprylic acid.[1][3][9]
- Reduction: It can be reduced to yield elemental zinc and caprylic acid.[1][3][9]

- Substitution: The caprylate ligands can be replaced by other ligands, which allows for the formation of new zinc complexes or salts.[\[1\]](#)[\[3\]](#)[\[9\]](#)

Experimental Protocols

Protocol for Synthesis of Zinc Caprylate

This protocol describes the synthesis via the reaction of zinc oxide with caprylic acid in an organic solvent.

Materials and Equipment:

- Zinc Oxide (ZnO)
- Caprylic Acid (C₈H₁₆O₂)
- Toluene (or another suitable solvent like xylene)[\[3\]](#)
- Three-neck round-bottom flask
- Dean-Stark trap and condenser
- Heating mantle with magnetic stirrer
- Thermometer
- Filtration apparatus (e.g., Büchner funnel)
- Vacuum oven

Methodology:

- Reactant Charging: In a three-neck round-bottom flask, charge equimolar amounts of zinc oxide and caprylic acid (a 1:2 molar ratio is stoichiometric).[\[1\]](#) Add toluene to the flask to act as the solvent and facilitate azeotropic removal of water.[\[3\]](#)
- Reaction Setup: Equip the flask with a magnetic stirrer, a heating mantle, a thermometer, and a Dean-Stark trap fitted with a condenser. An inert atmosphere (e.g., nitrogen) is recommended to prevent oxidation.[\[1\]](#)[\[9\]](#)

- **Heating and Reflux:** Heat the mixture to the boiling point of the solvent (for toluene, approx. 110-130°C).[3] Allow the reaction to proceed under reflux for 5-7 hours.[3] Water formed during the reaction will be collected in the Dean-Stark trap.
- **Reaction Monitoring:** The reaction is complete when water is no longer being collected in the trap.
- **Isolation:** Allow the mixture to cool to room temperature. The product, **zinc caprylate**, will precipitate.
- **Purification:** Filter the solid product using a Büchner funnel. Wash the collected solid with a non-aqueous solvent (e.g., fresh cold toluene or heptane) to remove any unreacted caprylic acid.[3]
- **Drying:** Dry the purified **zinc caprylate** in a vacuum oven at a moderate temperature (e.g., 60°C) to remove any residual solvent.

Protocol for Characterization by FTIR Spectroscopy

Objective: To confirm the formation of **zinc caprylate** by identifying the characteristic carboxylate stretching frequencies.

Methodology:

- **Sample Preparation:** Prepare the sample using an appropriate method, such as creating a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Record the infrared spectrum over the range of 4000-400 cm^{-1} .
- **Data Analysis:** Analyze the resulting spectrum. The key signature for **zinc caprylate** is the asymmetric carboxylate stretching frequency ($\nu_{\text{as}}(\text{COO}^-)$), which typically appears in the range of 1520-1540 cm^{-1} . [1] The absence of a broad hydroxyl (-OH) peak from caprylic acid (around 3000 cm^{-1}) and the shift of the carbonyl (C=O) peak from ~1700 cm^{-1} (in the acid) to the 1520-1540 cm^{-1} region confirms the formation of the salt. [1]

Protocol for Purity Validation by ICP-MS

Objective: To determine the purity of the synthesized **zinc caprylate** by quantifying the zinc content.

Methodology:

- **Sample Digestion:** Accurately weigh a small amount of the synthesized **zinc caprylate**. Digest the sample using concentrated acids (e.g., nitric acid) to bring the zinc into an aqueous solution.[\[14\]](#)[\[15\]](#)
- **Standard Preparation:** Prepare a series of standard solutions with known zinc concentrations to generate a calibration curve.
- **ICP-MS Analysis:** Analyze the digested sample and the standard solutions using Inductively Coupled Plasma Mass Spectrometry (ICP-MS).[\[1\]](#)[\[14\]](#)[\[15\]](#) This technique will measure the concentration of zinc in the sample solution with high accuracy and low detection limits.[\[14\]](#)[\[15\]](#)
- **Purity Calculation:** Compare the experimentally determined zinc concentration to the theoretical percentage of zinc in pure **zinc caprylate** (18.59%) to calculate the purity of the synthesized compound.[\[7\]](#)[\[8\]](#)

Mechanism of Action and Relevance in Drug Development

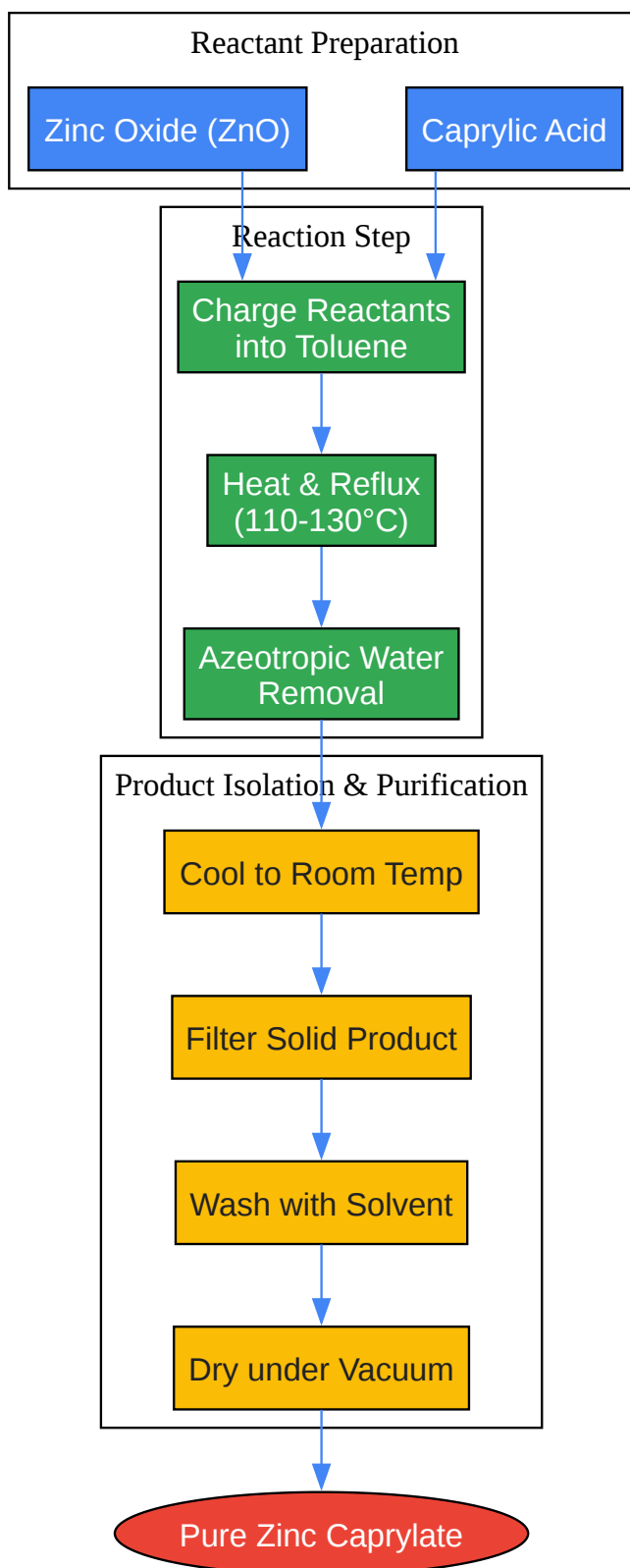
The biological activity of **zinc caprylate** is primarily attributed to its dissociation into zinc ions (Zn^{2+}) and caprylic acid upon dissolution.[\[1\]](#)[\[9\]](#)

- **Role of Zinc Ions (Zn^{2+}):** Zinc is an essential trace element with critical catalytic, structural, and regulatory roles in biological systems.[\[16\]](#) The released zinc ions can:
 - Act as cofactors for numerous enzymes involved in vital cellular processes like DNA synthesis and protein synthesis.[\[1\]](#)[\[9\]](#)
 - Disrupt the integrity of microbial cell membranes, leading to cell lysis. This forms the basis of its antifungal and antimicrobial activity.[\[1\]](#)
 - Inhibit the activity of specific microbial enzymes by binding to their active sites.[\[1\]](#)

- Modulate cell signaling pathways and gene expression, which can influence inflammatory responses.^[1]^[16]
- Role of Caprylic Acid: Caprylic acid itself possesses antifungal and antibacterial properties, potentially acting synergistically with the zinc ions.

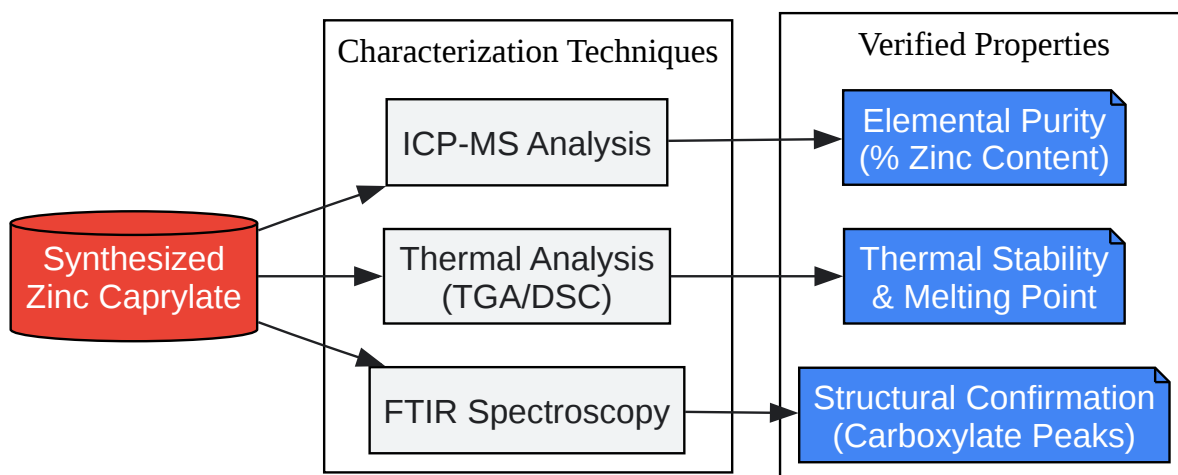
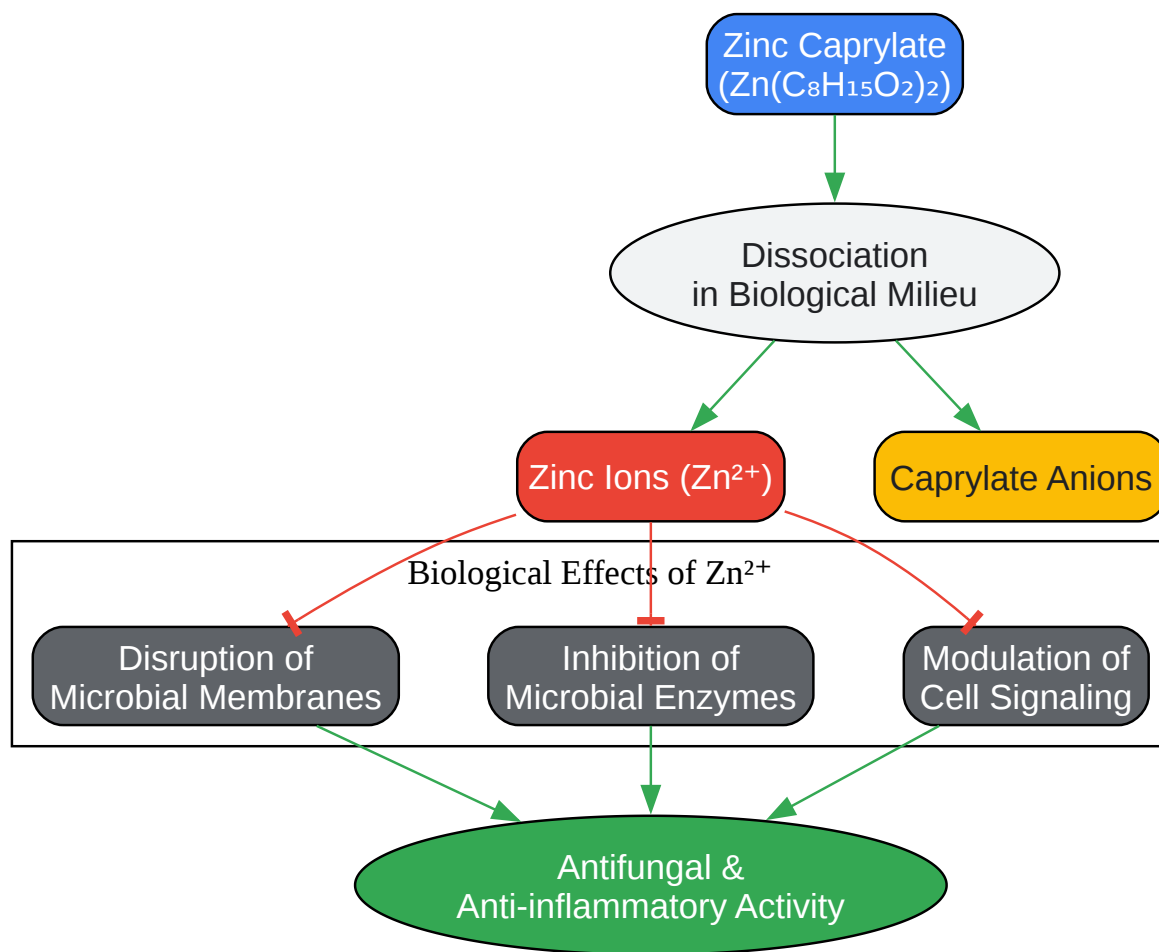
This dual mechanism makes **zinc caprylate** a compound of interest in drug development, particularly for topical formulations aimed at treating fungal infections and inflammatory skin conditions.^[3]^[10]

Mandatory Visualizations



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Caption: Workflow for the synthesis of **zinc caprylate**.



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- To cite this document: BenchChem. [What are the chemical properties of zinc caprylate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8021904#what-are-the-chemical-properties-of-zinc-caprylate]

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